

Personal protective equipment for handling Ceritinib

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Essential Safety and Handling Guide for Ceritinib

This guide provides comprehensive safety protocols, personal protective equipment (PPE) requirements, and disposal procedures for handling **Ceritinib** in a laboratory setting. Adherence to these guidelines is critical to ensure the safety of researchers, scientists, and drug development professionals while maintaining a secure research environment.

Hazard Identification and Classification

Ceritinib is a potent compound that requires careful handling due to its potential health and environmental risks. The substance is classified with the following hazards according to the Globally Harmonized System (GHS).[1][2]



Hazard Class	Category	Hazard Statement	
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]	
Reproductive Toxicity	1A	H360: May damage fertility or the unborn child.[1][3]	
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs through prolonged or repeated exposure.[1]	
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life. [1][2]	
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects.[1][2]	

Note: This product contains no substances with established occupational exposure limit values. [2]

Personal Protective Equipment (PPE)

Appropriate PPE is the primary control measure to protect laboratory personnel from exposure. The following equipment must be worn based on the specific handling task.



Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Intact Containers & Solids	Safety goggles with side-shields.	Two pairs of powder-free chemotherapy-rated nitrile gloves.[4][5][6]	Disposable, low-permeability gown with long sleeves and tight-fitting cuffs. [2][6]	Fit-tested N95 or N100 respirator if there is a risk of dust/aerosol generation.[2][5]
Preparing Solutions (Weighing, Dissolving)	Safety goggles with side-shields or a full-face shield.[6]	Two pairs of powder-free chemotherapy-rated nitrile gloves.[4][5][6]	Disposable, low-permeability gown with long sleeves and tight-fitting cuffs.	Work should be performed in a certified chemical fume hood or biological safety cabinet to avoid inhalation.[2]
Administering to Animals / Cell Cultures	Safety goggles with side-shields. [2]	Two pairs of powder-free chemotherapy-rated nitrile gloves.[4][5][6]	Disposable, low-permeability gown with long sleeves and tight-fitting cuffs. [2][6]	Not required if performed in a ventilated cabinet.
Cleaning Spills	Full-face shield. [6]	Two pairs of heavy-duty (e.g., neoprene, nitrile) gloves.[5][7]	Impervious, disposable gown. [2]	Fit-tested N95, N100, or higher- level respirator is required.[5][6]
Waste Disposal	Safety goggles with side-shields. [2]	Two pairs of powder-free chemotherapy-rated nitrile gloves.[4][5][6]	Disposable, low- permeability gown.[2][6]	Not typically required if waste is properly contained.

Operational Plan: Handling and Storage Procedures

A systematic approach to handling and storage is essential to minimize exposure risk.



Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leakage.
- Store **Ceritinib** in a tightly sealed container in a cool, well-ventilated, and designated area.[2]
- Recommended storage for the crystalline solid is at -20°C.[2][8]
- · Restrict access to authorized personnel only.

Preparation (Weighing and Dissolving):

- All manipulations that could generate dust or aerosols, such as weighing or preparing stock solutions, must be conducted in a chemical fume hood or a biological safety cabinet.[2]
- Use a dedicated, calibrated scale.
- Avoid creating dust.[2][3]
- When dissolving, add the solvent slowly to the solid to prevent splashing. Ceritinib is soluble
 in organic solvents like DMSO and ethanol.[8]
- Do not eat, drink, or smoke in the work area.[2]

General Handling:

- Avoid all direct contact with the skin, eyes, and clothing.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[2][8]
- Take precautionary measures against static discharge.[1]

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